

# molecular structure and weight of 4-Methylpyridine-3-sulfonic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Methylpyridine-3-sulfonic acid

Cat. No.: B1583544

[Get Quote](#)

An In-Depth Technical Guide to **4-Methylpyridine-3-sulfonic Acid**: Properties, Synthesis, and Applications in Modern Research

## Executive Summary

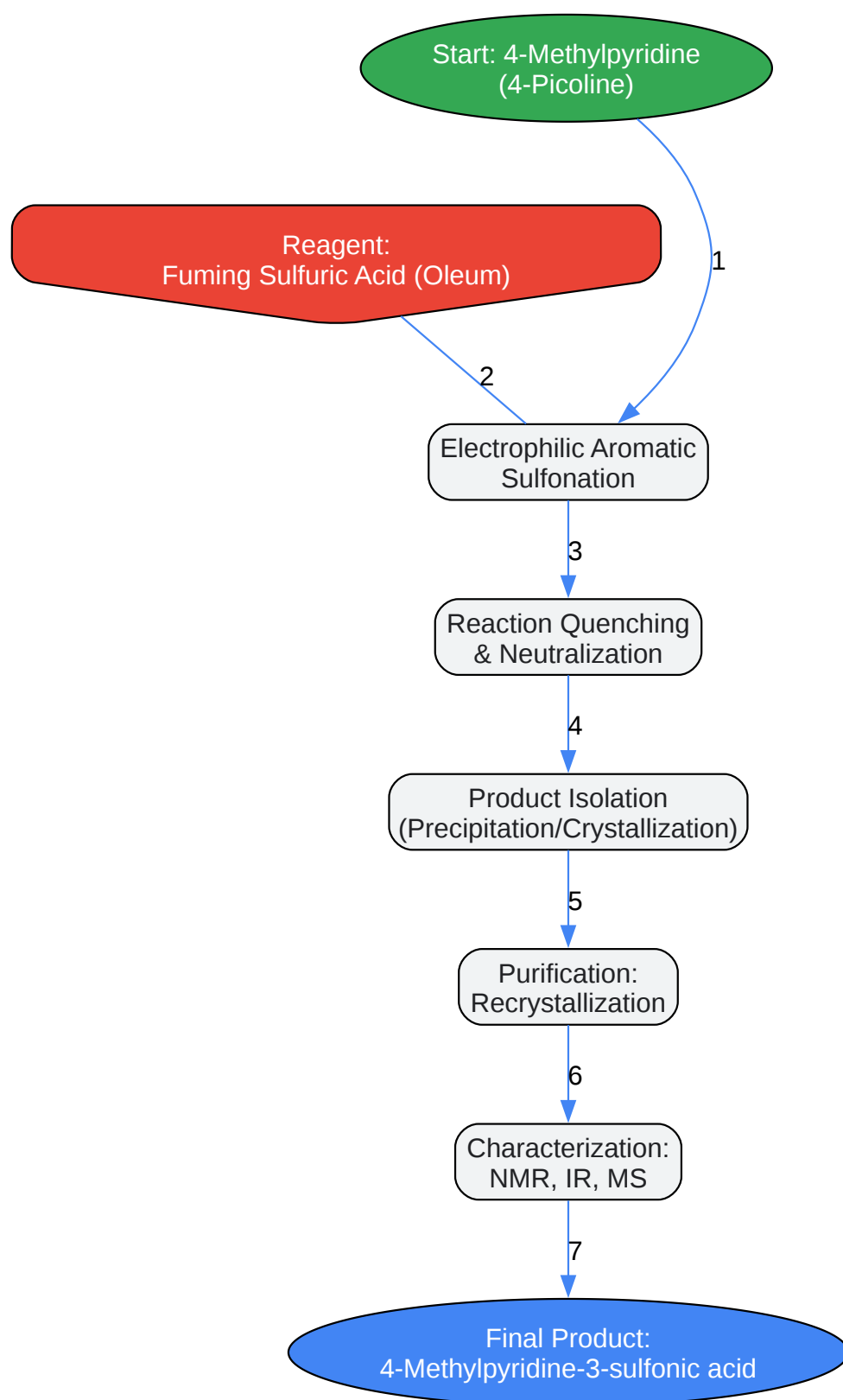
**4-Methylpyridine-3-sulfonic acid** is a heterocyclic organic compound of significant interest to the chemical and pharmaceutical industries.<sup>[1]</sup> As a substituted pyridine derivative, it combines the versatile coordination properties of the pyridine ring with the strong acidity and polarity of the sulfonic acid group. This unique combination makes it a valuable building block in the synthesis of novel compounds, particularly in the realm of drug discovery where molecular properties such as solubility and acidity are critical design parameters. This guide provides a comprehensive technical overview of **4-Methylpyridine-3-sulfonic acid**, covering its fundamental physicochemical properties, synthetic methodologies, analytical characterization, and key applications for researchers, scientists, and drug development professionals.

## Core Physicochemical Properties

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. This section details the molecular identity and key physicochemical characteristics of **4-Methylpyridine-3-sulfonic acid**.

## Molecular Structure and Identity

**4-Methylpyridine-3-sulfonic acid** consists of a pyridine ring substituted with a methyl group at the 4-position and a sulfonic acid ( $-\text{SO}_3\text{H}$ ) group at the 3-position.<sup>[2]</sup> The electron-donating nature of the methyl group and the strong electron-withdrawing and acidic properties of the sulfonic acid group create a unique electronic profile that influences the molecule's reactivity and interaction potential.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. synchem.de [synchem.de]
- 2. Page loading... [guidechem.com]
- To cite this document: BenchChem. [molecular structure and weight of 4-Methylpyridine-3-sulfonic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583544#molecular-structure-and-weight-of-4-methylpyridine-3-sulfonic-acid\]](https://www.benchchem.com/product/b1583544#molecular-structure-and-weight-of-4-methylpyridine-3-sulfonic-acid)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)